

3-Ethenylcyclohexan-1-amine CAS number and molecular structure

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-Ethenylcyclohexan-1-amine

Cat. No.: B13077262

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Technical Guide: 3-Ethenylcyclohexan-1-amine Executive Summary

3-Ethenylcyclohexan-1-amine (CAS 1391328-84-9) is a high-value bifunctional aliphatic building block used primarily in fragment-based drug discovery (FBDD) and advanced polymer material synthesis. Characterized by a saturated cyclohexane core decorated with a primary amine and a reactive vinyl handle, it serves as a critical scaffold for synthesizing conformationally restricted pharmacophores.

This guide provides a technical deep-dive into its structural properties, synthetic accessibility, and application protocols, designed for researchers requiring high-fidelity data for medicinal chemistry and materials science workflows.

Chemical Identity & Structural Analysis[1][2][3][4][5][6]

Core Identifiers

Property	Specification
IUPAC Name	3-Ethenylcyclohexan-1-amine
Common Synonyms	3-Vinylcyclohexylamine; (3-Vinylcyclohexyl)amine
CAS Number	1391328-84-9
Molecular Formula	C ₈ H ₁₅ N
Molecular Weight	125.21 g/mol
SMILES	<chem>NC1CCCC(C=C)C1</chem>
InChI Key	YUFHIVZCQWFSIJ-UHFFFAOYSA-N

Structural Topology

The molecule features a 1,3-disubstitution pattern on a cyclohexane ring. This geometry introduces stereochemical complexity (cis/trans isomerism), which significantly influences the spatial orientation of the amine relative to the vinyl group—a critical factor in enzyme binding pockets.

Synthesis & Manufacturing Methodologies

Primary Synthetic Route: Reductive Amination

The most robust industrial route avoids direct hydrogenation of aromatic precursors (which would reduce the vinyl group) and instead utilizes 3-vinylcyclohexanone as the key intermediate. This pathway preserves the olefinic unsaturation while installing the amine.

Reaction Scheme

- Precursor Formation:** 3-Vinylcyclohexanone is condensed with ammonia or a benzylamine equivalent to form an imine/enamine intermediate.
- Selective Reduction:** The imine is reduced using a hydride donor that is chemoselective for C=N over C=C bonds (e.g., Sodium triacetoxyborohydride or Sodium cyanoborohydride).

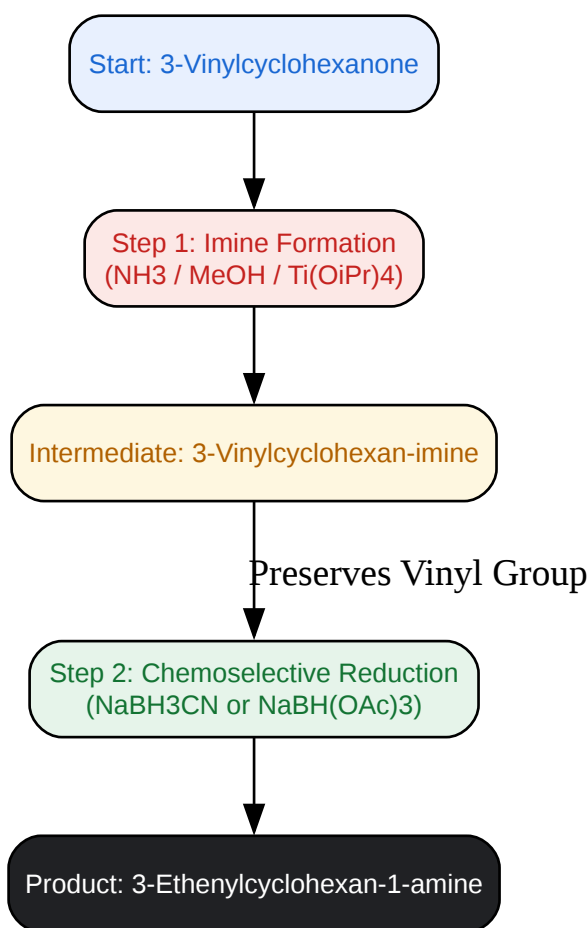


Figure 2: Chemoselective Reductive Amination Pathway

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Stereochemical Control

The reduction of the imine typically yields a mixture of cis and trans diastereomers (typically 1:1 to 3:1 depending on the steric bulk of the reducing agent).

- Thermodynamic Product: Trans-isomer (equatorial/equatorial).
- Kinetic Product: Cis-isomer (axial/equatorial).
- Separation: Isomers can be separated via preparative HPLC or by crystallization of diastereomeric salts (e.g., using Tartaric acid).

Applications in Drug Development[8][9]

Bifunctional Scaffold Utility

3-Ethenylcyclohexan-1-amine is classified as a "privileged structure" in medicinal chemistry due to its ability to participate in orthogonal reaction pathways.

Functional Group	Reaction Type	Application in Library Synthesis
Primary Amine (-NH ₂)	Amide Coupling, Reductive Amination, Sulfonylation	Anchoring the scaffold to the core pharmacophore (e.g., kinase hinge binder).
Vinyl Group (-CH=CH ₂)	Olefin Metathesis, thiol-ene "Click", Heck Reaction	Late-stage functionalization to introduce diversity elements or macrocyclization.

Case Study: Macrocyclic Kinase Inhibitors

In the design of next-generation kinase inhibitors, the vinyl group allows for Ring-Closing Metathesis (RCM).

- The amine is coupled to a heteroaromatic core.
- A second olefin-containing chain is attached to the core.
- Grubbs' catalyst is used to cyclize the two alkenes, locking the cyclohexane ring into a rigid conformation that reduces the entropic penalty of binding.

Handling & Safety Protocol (E-E-A-T)

Hazard Classification: Corrosive (Skin Corr. 1B), Acute Toxicity (Oral).

Standard Operating Procedure (SOP)

- Storage: Store at 2-8°C under an inert atmosphere (Argon/Nitrogen). The vinyl group is susceptible to slow polymerization or oxidation if exposed to air/light for extended periods.
- Handling: All transfers must occur in a fume hood. Use butyl rubber gloves; nitrile gloves may offer insufficient protection against aliphatic amines for prolonged contact.

- Quenching Spills: Neutralize with dilute acetic acid or sodium bisulfate solution before absorbing with vermiculite.

Self-Validating Purity Check

Before using this reagent in critical steps, verify integrity via ^1H NMR:

- Diagnostic Signal: Look for the vinyl protons.
 - Terminal $=\text{CH}_2$: Multiplet $\sim 4.9\text{--}5.1$ ppm.
 - Internal $-\text{CH}=\text{}$: Multiplet $\sim 5.7\text{--}5.9$ ppm.
- Degradation Check: Disappearance of vinyl signals or broadening indicates polymerization. Appearance of aldehyde peaks (~ 9.5 ppm) indicates oxidative cleavage (ozonolysis-like degradation from ambient ozone).

References

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- To cite this document: BenchChem. [3-Ethenylcyclohexan-1-amine CAS number and molecular structure]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13077262/docs#3-ethenylcyclohexan-1-amine-cas-number-and-molecular-structure>]

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